

Technical Guide: Physical Properties of 2,5-Dimethoxybenzyl Chloride

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Compound of Interest

Compound Name: **2,5-Dimethoxybenzyl chloride**

Cat. No.: **B189422**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,5-Dimethoxybenzyl chloride**, a key intermediate in organic synthesis. The information is presented to support research and development activities where this compound is utilized.

Chemical Identity and Structure

2,5-Dimethoxybenzyl chloride is an aromatic organic compound. Its structure consists of a benzene ring substituted with two methoxy groups at positions 2 and 5, and a chloromethyl group at position 1.

Molecular Structure:

Caption: Chemical structure of **2,5-Dimethoxybenzyl chloride**.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,5-Dimethoxybenzyl chloride**. It is important to note that while some fundamental properties are well-documented, experimental data for others, such as melting and boiling points, are not readily available in peer-reviewed literature.

Property	Value	Source
Molecular Formula	<chem>C9H11ClO2</chem>	PubChem[1][2]
Molecular Weight	186.64 g/mol	SCBT[1], PubChem[2]
CAS Number	3840-27-5	SCBT[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
XLogP3 (Computed)	2.3	PubChem[2]
Topological Polar Surface Area (Computed)	18.5 Å ²	PubChem[2]

Note on Isomers: For context, the isomeric compound 3,4-Dimethoxybenzyl chloride (CAS No. 7306-46-9) is a solid with a reported melting point of 50-53 °C.[3] This suggests that **2,5-Dimethoxybenzyl chloride** is also likely to be a solid at room temperature.

Experimental Protocols

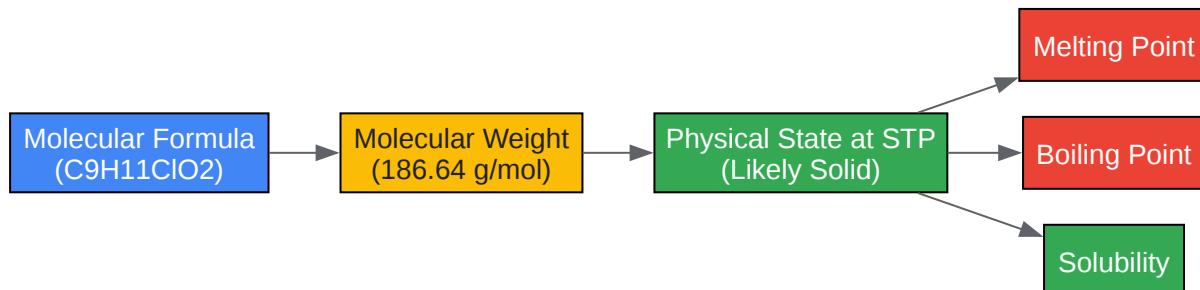
Detailed experimental protocols for the determination of the physical properties of **2,5-Dimethoxybenzyl chloride** are not extensively reported. However, standard methodologies would be employed for their measurement.

- Melting Point: Determination would typically be carried out using a calibrated melting point apparatus. The sample is heated at a controlled rate, and the temperature range from the appearance of the first liquid drop to the complete liquefaction of the material is recorded.
- Boiling Point: The boiling point would be determined by distillation at atmospheric pressure or under reduced pressure for high-boiling substances. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point.

- Density: The density of a solid form could be determined using gas pycnometry. For a liquid form, a calibrated pycnometer or a digital density meter would be used at a specified temperature.
- Solubility: Solubility would be determined by adding a known amount of **2,5-Dimethoxybenzyl chloride** to a specific volume of a solvent (e.g., water, ethanol, acetone) at a constant temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured, often by spectroscopic or chromatographic methods.

Logical Relationship of Physical Properties

The physical properties of a chemical compound are logically interconnected. The molecular formula dictates the molecular weight, which in turn influences bulk properties like boiling and melting points.



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Caption: Interrelation of the physical properties of **2,5-Dimethoxybenzyl chloride**.

Safety and Handling

While specific toxicological data for **2,5-Dimethoxybenzyl chloride** is limited, it should be handled with care as a potentially hazardous chemical. Based on data for related benzyl chloride compounds, it may be corrosive and a lachrymator. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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